

# Solubility Profile of 2-(4-Bromophenyl)ethanol in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-(4-Bromophenyl)ethanol

Cat. No.: B1265510

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-(4-Bromophenyl)ethanol**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on the compound's physical properties, theoretical solubility considerations based on its chemical structure, and a detailed, generalized experimental protocol for determining its solubility in organic solvents. This information is intended to empower researchers to effectively utilize this compound in various experimental and developmental settings.

## Physicochemical Properties of 2-(4-Bromophenyl)ethanol

A clear understanding of the physical and chemical properties of **2-(4-Bromophenyl)ethanol** is fundamental to predicting its behavior in different solvent systems. The key properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C8H9BrO	[1][2][3]
Molecular Weight	201.06 g/mol	[1][3]
Appearance	Clear, colorless to light yellow liquid	[1][4]
Melting Point	36-38 °C	[1][2]
Boiling Point	96 °C; 138 °C/9 mmHg	[1][2]
Density	1.436 g/mL at 25 °C	[1][2]
Refractive Index	n <sub>20</sub> /D 1.573	[2]
Flash Point	146 °F	[1][2]
CAS Number	4654-39-1	[1]

## Theoretical Solubility Profile

The solubility of a compound is largely governed by the principle of "like dissolves like"[5][6]. The molecular structure of **2-(4-Bromophenyl)ethanol**, featuring a polar hydroxyl (-OH) group and a larger, nonpolar bromophenyl group, suggests a nuanced solubility profile.

- **Polar Solvents:** The presence of the hydroxyl group allows for hydrogen bonding with polar protic solvents such as alcohols (e.g., ethanol, methanol). Therefore, **2-(4-Bromophenyl)ethanol** is expected to exhibit good solubility in these solvents.
- **Nonpolar Solvents:** The significant nonpolar character imparted by the bromophenyl ring suggests that the compound will also be soluble in a range of nonpolar and weakly polar aprotic solvents like toluene, diethyl ether, and ethyl acetate.
- **Aqueous Solubility:** Due to the dominance of the hydrophobic bromophenyl group, the solubility in water is expected to be low.

## Experimental Protocol for Solubility Determination

The following is a generalized gravimetric method for determining the solubility of a solid organic compound like **2-(4-Bromophenyl)ethanol** in an organic solvent. This method is reliable and widely used in research settings.

#### 1. Materials and Equipment:

- **2-(4-Bromophenyl)ethanol** (solid form)
- Selected organic solvent of interest
- Analytical balance
- Temperature-controlled shaker or magnetic stirrer with hotplate
- Vials or flasks with secure caps
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Syringes
- Pre-weighed vials for collecting filtrate
- Oven or vacuum oven for drying

#### 2. Procedure:

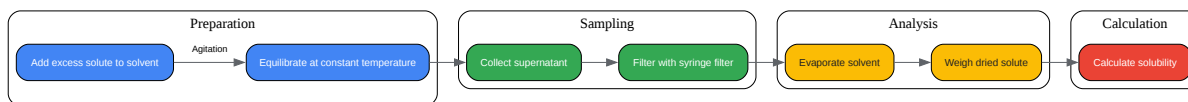
- Preparation of Saturated Solution:
  - Add an excess amount of solid **2-(4-Bromophenyl)ethanol** to a vial containing a known volume of the chosen organic solvent. The presence of undissolved solid is crucial to ensure saturation.
  - Seal the vial to prevent solvent evaporation.
  - Place the vial in a temperature-controlled shaker or on a magnetic stirrer and agitate at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Collection and Filtration:
  - Once equilibrium is achieved, allow the solution to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
  - Carefully draw a known volume of the supernatant (the clear liquid above the solid) into a syringe.
  - Attach a syringe filter to the syringe and dispense the solution into a pre-weighed vial. This step removes any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
  - Place the vial containing the filtered solution in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute.
  - Once the solvent has completely evaporated, allow the vial to cool to room temperature in a desiccator to prevent moisture absorption.
  - Weigh the vial containing the dried solute on an analytical balance.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **2-(4-Bromophenyl)ethanol** by subtracting the initial mass of the empty vial from the final mass of the vial with the dried solute.
  - The solubility can then be expressed in various units, such as g/L, mg/mL, or mol/L, by dividing the mass of the solute by the volume of the solvent used.

$$\text{Solubility (g/L)} = (\text{Mass of dried solute in g}) / (\text{Volume of filtrate in L})$$

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of **2-(4-Bromophenyl)ethanol**.

This guide provides a foundational understanding of the solubility of **2-(4-Bromophenyl)ethanol**. For precise quantitative data in specific solvent systems, it is imperative to perform the experimental determination as outlined. The provided protocol offers a robust starting point for such investigations.

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- To cite this document: BenchChem. [Solubility Profile of 2-(4-Bromophenyl)ethanol in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265510#solubility-of-2-4-bromophenyl-ethanol-in-organic-solvents]

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